

An In-depth Technical Guide to the Physicochemical Properties of 11-Oxomogroside IV

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Oxomogroside IV

Cat. No.: B12415900

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Introduction

11-Oxomogroside IV is a cucurbitane-type triterpenoid glycoside isolated from the fruit of *Siraitia grosvenorii* (Luo Han Guo). As a member of the mogroside family, it is of significant interest for its potential as a natural, non-caloric sweetener and for its pharmacological activities. This technical guide provides a comprehensive overview of the physicochemical properties of **11-Oxomogroside IV**, detailed experimental protocols for its isolation and analysis, and an exploration of its potential biological signaling pathways.

Physicochemical Properties

The structural and physical characteristics of **11-Oxomogroside IV** are fundamental to its biological activity and application in research and development. Key physicochemical data are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₅₄ H ₉₀ O ₂₄	[1]
Molecular Weight	1123.28 g/mol	[1]
CAS Number	2096516-32-2	[1]
Appearance	Powder	[2]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol.	[2]
Melting Point	Data not available.	
UV-Vis Absorption	No significant absorption in the UV-Vis spectrum is expected due to the lack of extensive chromophores. Detection by HPLC is typically performed at low wavelengths, such as 210 nm.	
IR Spectrum	Characteristic peaks would include those for hydroxyl (-OH), carbonyl (C=O), and glycosidic (C-O-C) functional groups. Specific spectral data is not readily available.	

Experimental Protocols

Isolation and Purification of **11-Oxomogroside IV** from *Siraitia grosvenorii*

The following protocol outlines a general method for the extraction and purification of mogrosides, which can be adapted for the specific isolation of **11-Oxomogroside IV**.

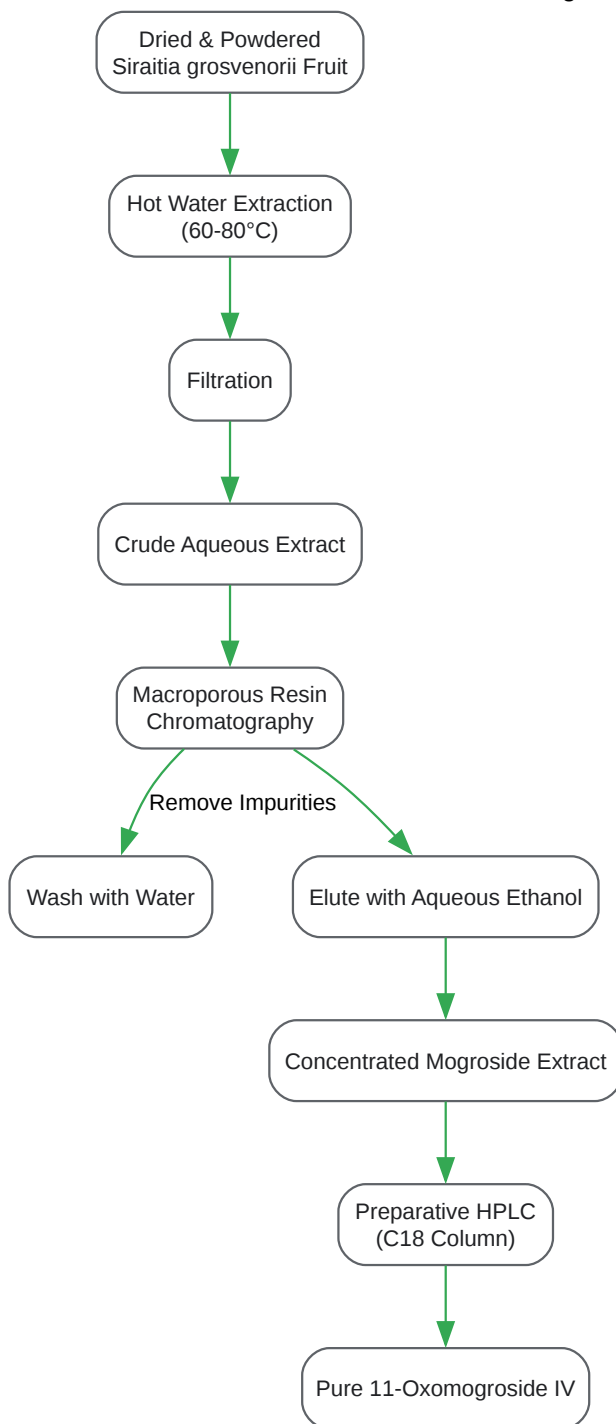
3.1.1. Extraction

- Preparation of Plant Material: Dried fruits of *Siraitia grosvenorii* are ground into a fine powder.
- Hot Water Extraction: The powdered fruit is mixed with deionized water (typically at a solid-to-liquid ratio of 1:10 to 1:15 g/mL).
- The mixture is heated to 60-80°C for 2-3 hours with continuous stirring.
- The extract is filtered to remove solid residues. This process is often repeated multiple times to maximize the yield.
- The aqueous extracts are then combined for further purification.

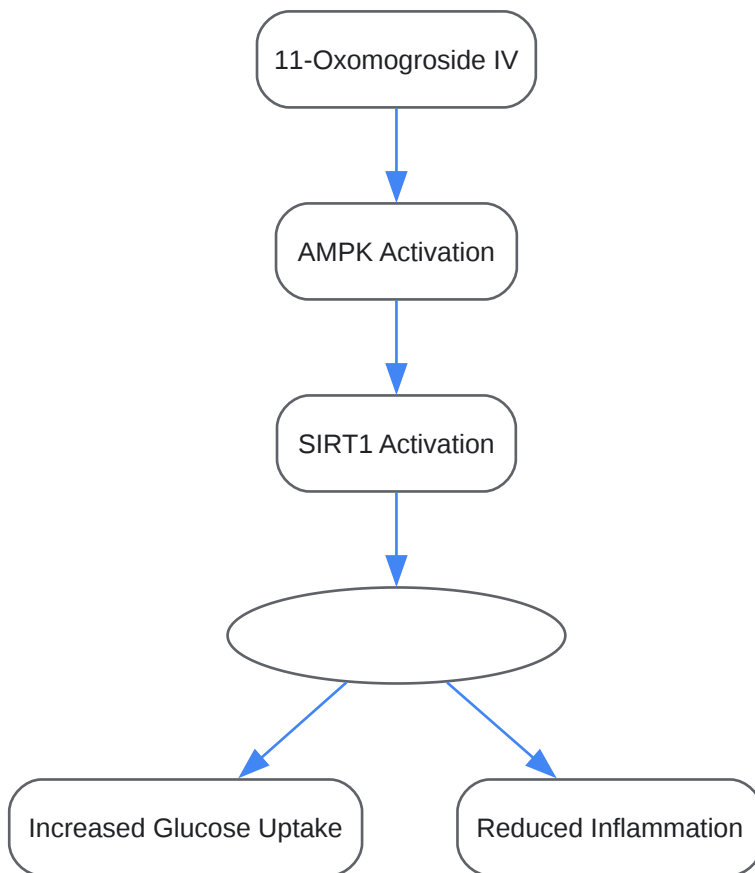
3.1.2. Purification

- Macroporous Resin Chromatography: The crude aqueous extract is passed through a macroporous adsorbent resin column (e.g., Amberlite XAD series) to remove polar impurities like sugars and pigments.
- The column is washed with deionized water.
- Mogrosides are eluted using a gradient of aqueous ethanol (e.g., 30-70%).
- The eluate containing the mogrosides is collected and concentrated using a rotary evaporator.
- Preparative High-Performance Liquid Chromatography (HPLC): For obtaining highly pure **11-Oxomogroside IV**, preparative HPLC is employed. A C18 column is commonly used with a mobile phase consisting of a gradient of acetonitrile in water.

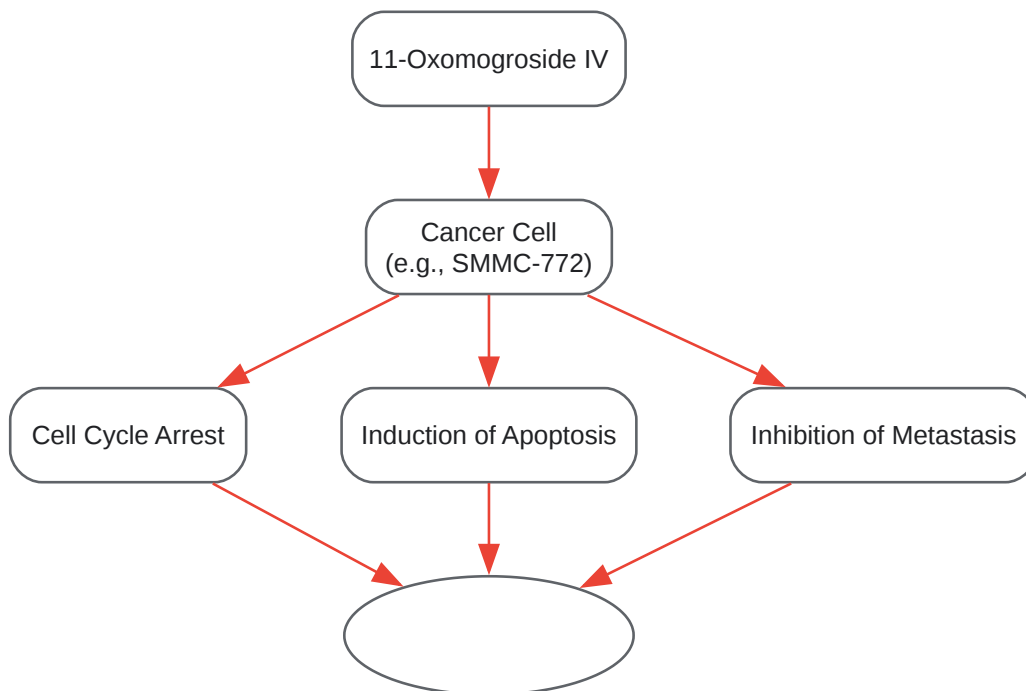
Workflow for Isolation and Purification of 11-Oxomogroside IV



Proposed AMPK/SIRT1 Signaling Pathway for 11-Oxomogroside IV



General Anti-Cancer Mechanism of Action Workflow



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References

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- 2. 11-Oxomogroside IV | CAS:2096516-32-2 | Manufacturer ChemFaces [chemfaces.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 11-Oxomogroside IV]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12415900#physicochemical-properties-of-11-oxomogroside-iv]

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